

Essential Safety and Operational Guide for 1,3,5-Tribromobenzene

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Compound of Interest

Compound Name: 1,3,5-Tribromobenzene

Cat. No.: B165230

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,3,5-Tribromobenzene** (CAS No. 626-39-1). Adherence to these procedural guidelines is critical for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Classification

1,3,5-Tribromobenzene is classified as a hazardous substance. According to the Global Harmonized System (GHS), it presents the following hazards:

- Skin Irritation[1]
- Serious Eye Irritation[1]
- May Cause Respiratory Irritation[1][2][3]
- May Cause Long Lasting Harmful Effects to Aquatic Life[1][3][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1,3,5-Tribromobenzene** to prevent exposure.

PPE Category	Specification	Standard Reference
Eye and Face Protection	Chemical goggles or safety glasses. A face shield is also recommended.	29 CFR 1910.133[1], EN 166[5]
Hand Protection	Protective gloves (e.g., Nitrile rubber).	29 CFR 1910.138[1], EN 374[5]
Skin and Body Protection	Wear suitable protective clothing to prevent skin exposure. Safety shoes are also advised.	29 CFR 1910.136[1]
Respiratory Protection	In case of inadequate ventilation or when dusts are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A type N95 (US) or type P1 (EN 143) dust mask may be used for nuisance levels of dust.	29 CFR 1910.134[1][2]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls and Preparation:

- Ensure the work area is well-ventilated.[1][2] An emergency eye wash fountain and safety shower must be readily available in the immediate vicinity of potential exposure.[1]
- Handle the substance in a designated area, such as a chemical fume hood, especially when generating dust or aerosols.

2. Donning PPE:

- Before handling, put on all required PPE as specified in the table above.

3. Handling the Chemical:

- Avoid breathing dust, mist, or spray.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Avoid release to the environment.[\[1\]](#)[\[4\]](#)

4. Storage:

- Store in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Keep away from strong oxidizing agents.[\[1\]](#)

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][2][3] If not breathing, give artificial respiration.[1][2] Seek medical attention.[1][2][3]
Skin Contact	Wash with plenty of soap and water.[1][2][3][4] Remove contaminated clothing and wash it before reuse.[1][2] If skin irritation occurs, get medical advice/attention.[1][2]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes.[1][2] Remove contact lenses if present and easy to do.[1][2] Continue rinsing and seek medical attention.[1][2]
Ingestion	Do NOT induce vomiting.[1][4] Rinse mouth with water.[1][3][4] Never give anything by mouth to an unconscious person.[1][3][4] Seek immediate medical attention.[1][4]

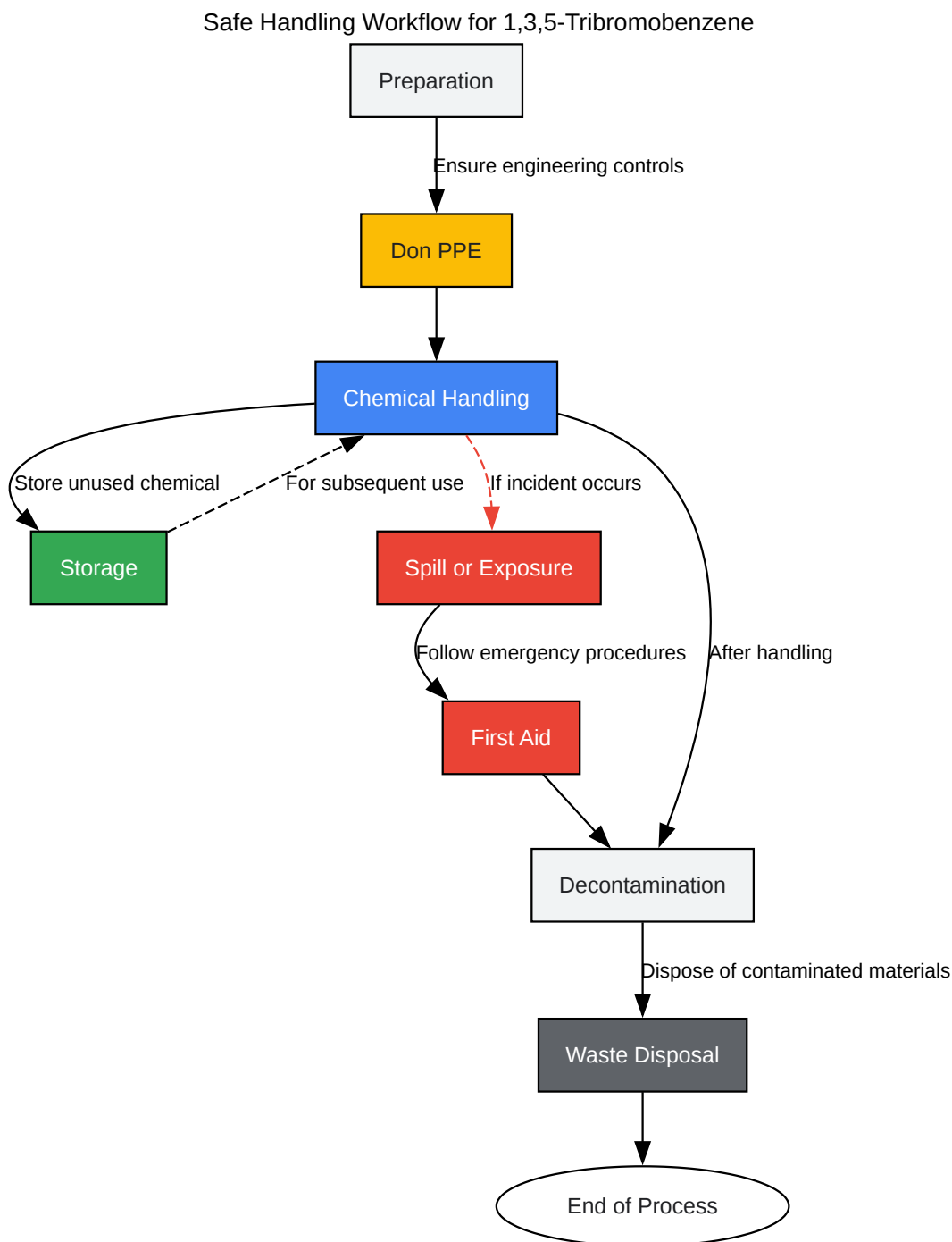
Disposal Plan

- Dispose of contents and container to an approved waste disposal plant.[1][2] This may involve removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]
- Do not let the product enter drains.[3]

Quantitative Data Summary

Property	Value
CAS Number	626-39-1[1][6]
Molecular Formula	C ₆ H ₃ Br ₃ [1][6]
Molecular Weight	314.80 g/mol [6]
Appearance	Beige powder/solid[5]
Melting Point	117-123 °C[3][5][6]
Boiling Point	271 °C[3][5][6]

Experimental Workflow



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